

Benzeneethanol-d5: A Comprehensive Safety and Toxicological Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzeneethanol-d5

Cat. No.: B127560

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and toxicological profile of **Benzeneethanol-d5** (also known as 2-Phenylethanol-d5). The information is compiled from various Safety Data Sheets (SDS) and organized to be a practical resource for laboratory and drug development settings. Quantitative data is presented in clear, tabular formats, and key experimental and logical workflows are visualized to enhance understanding.

Chemical and Physical Properties

Benzeneethanol-d5 is the deuterated form of 2-phenylethanol, where five hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic labeling is often utilized in research, particularly in metabolic and pharmacokinetic studies. While specific experimental data for the deuterated compound is limited, the physical and chemical properties are expected to be very similar to its non-deuterated analogue, 2-phenylethanol.

Property	Value	Source
Molecular Formula	C ₈ H ₅ D ₅ O	PubChem[1], LGC Standards[2]
Molecular Weight	127.20 g/mol	Cambridge Isotope Laboratories[3], Sigma-Aldrich[4]
CAS Number	35845-63-7	PubChem[1], LGC Standards[2]
Appearance	Colorless liquid	Thermo Fisher Scientific[5]
Odor	Aromatic, Rose-like	Flinn Scientific[6], Thermo Fisher Scientific[5]
Melting Point	-27 °C / -16.6 °F	Sigma-Aldrich[7], Thermo Fisher Scientific[5]
Boiling Point	219-221 °C / 426-430 °F	Sigma-Aldrich[7], Thermo Fisher Scientific[5]
Flash Point	102 °C / 215.6 °F (closed cup)	Sigma-Aldrich[4], Thermo Fisher Scientific[5]
Density	1.02 g/mL at 20 °C	Sigma-Aldrich[7]
Vapor Pressure	0.08 mbar at 20 °C	Thermo Fisher Scientific[5]
Partition Coefficient (n-octanol/water)	log Pow: 1.36	Sigma-Aldrich[7]

Hazard Identification and Classification

Benzeneethanol-d5 is classified as harmful if swallowed and causes serious eye irritation.[1][5][7] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [6][7]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][5][7]
Skin Irritation	Category 2	H315: Causes skin irritation[6]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[6]

Note: Skin irritation and dermal toxicity classifications are based on some, but not all, available SDS for the non-deuterated analogue.

GHS Hazard Communication Workflow

The following diagram illustrates the logical flow of hazard communication for **Benzeneethanol-d5** based on its GHS classification.



[Click to download full resolution via product page](#)

GHS Hazard Communication Workflow for **Benzeneethanol-d5**.

Toxicological Data

The toxicological data for **Benzeneethanol-d5** is primarily extrapolated from its non-deuterated analogue, 2-Phenylethanol.

Toxicity Endpoint	Value	Species	Method	Source
LD50 (Oral)	1230 mg/kg	Rat	OECD 401 (similar)	Fisher Scientific[8]
LD50 (Dermal)	2000 mg/kg	Rabbit	OECD 402 (similar)	Fisher Scientific[8]
LC50 (Inhalation)	>8.8 mg/L / 4h	Rat	OECD 403 (similar)	Fisher Scientific[8]
Skin Irritation	Irritating to skin - 24 h	Rabbit	OECD 404	Fisher Scientific[8]
Eye Irritation	Causes serious eye irritation	Rabbit	OECD 405	Fisher Scientific[9]

Experimental Protocols

The toxicological data presented are typically determined using standardized testing guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure data quality and reproducibility.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is used to determine the acute oral toxicity of a substance and allows for its classification into one of a series of toxicity classes.[9] It is a stepwise procedure using a limited number of animals.

Methodology:

- **Animal Selection:** Healthy, young adult rats (typically female) are used.[10] Animals are acclimatized to laboratory conditions before the study.
- **Dose Preparation:** The test substance is typically administered via gavage. If not an aqueous solution, a suitable vehicle is used.[9]

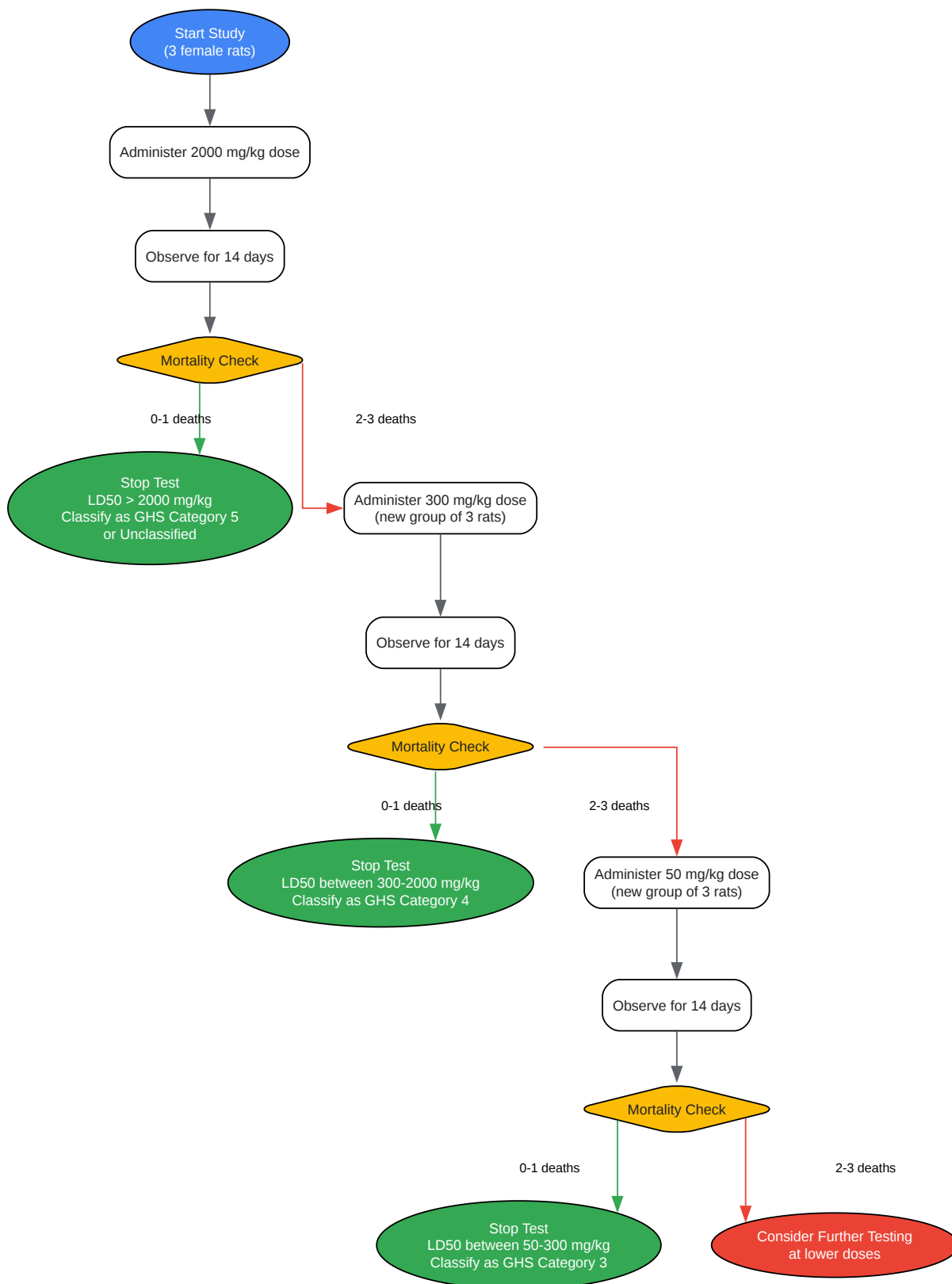
- **Dose Administration:** A stepwise procedure is used, usually starting with a dose of 2000 mg/kg body weight. A group of three animals is dosed.[10]
- **Observation:** Animals are observed for mortality and clinical signs of toxicity shortly after dosing and periodically for up to 14 days.[10] Body weight is recorded weekly.
- **Endpoint Determination:** The outcome of the first group determines the next step. If mortality is observed, the dose for the next group is lowered. If no mortality occurs, the test may be concluded, and the LD50 is determined to be above the tested dose. The LD50 cut-off value is established based on the guideline.[10]
- **Pathology:** A gross necropsy is performed on all animals at the end of the observation period.

Acute Dermal and Eye Irritation (OECD Guidelines 404 & 405)

- **OECD 404 (Dermal Irritation):** This test evaluates the potential of a substance to cause skin irritation.[3] A single dose (0.5 mL for liquids) is applied to a small area of a rabbit's skin for a 4-hour period.[11] The skin is then observed for signs of erythema (redness) and edema (swelling) for up to 14 days.[7][11]
- **OECD 405 (Eye Irritation):** This test assesses the potential for a substance to cause eye irritation or corrosion.[1] A single dose of the substance is applied to one eye of a rabbit, with the other eye serving as a control.[5][6] The eyes are examined at specific intervals (1, 24, 48, and 72 hours) for effects on the cornea, iris, and conjunctiva.[5]

Experimental Workflow for Acute Oral Toxicity (OECD 423)

The following diagram illustrates the decision-making process in a typical Acute Toxic Class Method study.



[Click to download full resolution via product page](#)

Simplified workflow for OECD 423 Acute Toxic Class Method.

Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[9]
- Ensure adequate ventilation and avoid breathing vapors.[7]
- Wash hands thoroughly after handling.[7]
- Do not eat, drink, or smoke when using this product.[7]

Storage:

- Store at room temperature away from light and moisture.[3]
- Keep the container tightly closed in a dry and well-ventilated place.[10]
- Keep away from strong oxidizing agents and strong acids.[6]

First-Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.[7]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.

This guide is intended to provide key safety information and should not replace a thorough review of the complete Safety Data Sheet provided by the supplier. Always consult the specific SDS for your product before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nucro-technics.com [nucro-technics.com]
- 2. Acute Dermal Irritation OECD 404 - Altogen Labs [altogenlabs.com]
- 3. catalog.labcorp.com [catalog.labcorp.com]
- 4. Acute dermal irritation/corrosion: OECD 404 | PPTX [slideshare.net]
- 5. OECD 405: Eye Irritation Analysis - Analytice [analytice.com]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. nucro-technics.com [nucro-technics.com]
- 8. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 9. researchgate.net [researchgate.net]
- 10. downloads.regulations.gov [downloads.regulations.gov]
- 11. oecd.org [oecd.org]
- To cite this document: BenchChem. [Benzeneethanol-d5: A Comprehensive Safety and Toxicological Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127560#benzeneethanol-d5-safety-data-sheet-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com